

An In-depth Technical Guide to N-(2-cyclopropylethyl)-2-methylpropan-1-amine

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Compound of Interest

Compound Name: (2-Cyclopropyl-ethyl)-isobutyl-amine

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For Researchers, Scientists, and Drug Development Professionals

Introduction

In the landscape of modern medicinal chemistry, the strategic incorporation of unique structural motifs is paramount to the development of novel therapeutics with enhanced pharmacological profiles. Among these, the cyclopropyl group has emerged as a valuable component, prized for its ability to impart conformational rigidity, improve metabolic stability, and modulate electronic properties. This guide provides a comprehensive technical overview of a specific secondary amine bearing this moiety: N-(2-cyclopropylethyl)-2-methylpropan-1-amine.

This document delves into the core aspects of this compound, from its precise chemical identity to its synthesis and analytical characterization. It is designed to serve as a practical resource for researchers engaged in the synthesis of novel chemical entities and for drug development professionals exploring the structure-activity relationships of cyclopropyl-containing compounds. The methodologies and insights presented herein are grounded in established chemical principles, ensuring a reliable foundation for further investigation and application.

Nomenclature and Structural Elucidation

The systematic name for the compound with the common name **(2-Cyclopropyl-ethyl)-isobutyl-amine** is N-(2-cyclopropylethyl)-2-methylpropan-1-amine. According to IUPAC nomenclature for secondary amines, the longest alkyl chain attached to the nitrogen atom is chosen as the parent alkane, and the other alkyl group is treated as an N-substituent^{[1][2][3][4][5]}. In this case, the "2-cyclopropylethyl" and "isobutyl" (2-methylpropyl) groups are attached to the nitrogen. The 2-cyclopropylethyl group consists of a two-carbon chain, while the isobutyl group has a three-carbon chain as its longest chain. Therefore, the parent name is derived from isobutylamine, which is more systematically named 2-methylpropan-1-amine. The 2-cyclopropylethyl group is then named as a substituent on the nitrogen atom.

Molecular Formula: C₉H₁₉N

Molecular Weight: 141.26 g/mol

Structure:

Caption: 2D Structure of N-(2-cyclopropylethyl)-2-methylpropan-1-amine

Physicochemical Properties

While experimental data for N-(2-cyclopropylethyl)-2-methylpropan-1-amine is not readily available in public databases, its physicochemical properties can be predicted based on its structure and comparison with analogous compounds^{[6][7][8]}. These properties are crucial for understanding its behavior in various experimental settings, including reaction conditions and biological assays.

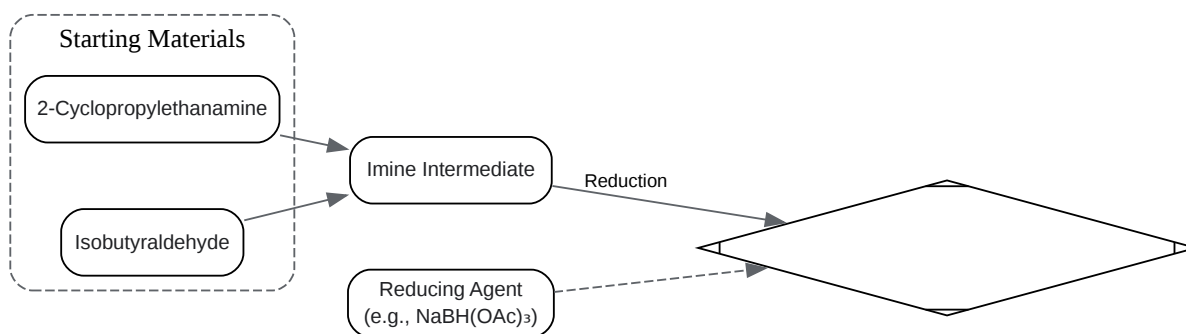
Property	Predicted Value	Significance in Drug Development
Molecular Weight	141.26 g/mol	Influences diffusion, bioavailability, and membrane permeability.
logP (Octanol/Water Partition Coefficient)	~3.0 - 3.5	A measure of lipophilicity, affecting absorption, distribution, metabolism, and excretion (ADME) properties.
Boiling Point	~180 - 200 °C	Important for purification by distillation and assessing volatility.
pKa (of the conjugate acid)	~10.5 - 11.0	Determines the extent of ionization at physiological pH, impacting solubility, receptor binding, and membrane transport.
Polar Surface Area (PSA)	~12 Å ²	Influences cell membrane permeability and blood-brain barrier penetration.

Synthesis and Purification

The most direct and widely applicable method for the synthesis of N-(2-cyclopropylethyl)-2-methylpropan-1-amine is reductive amination. This versatile reaction forms the carbon-nitrogen bond by reacting a primary amine with an aldehyde, followed by reduction of the intermediate imine^{[9][10][11][12][13][14]}.

Synthetic Pathway: Reductive Amination

The synthesis involves the reaction of 2-cyclopropylethanamine with isobutyraldehyde (2-methylpropanal) in the presence of a suitable reducing agent.



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Caption: Reductive amination workflow for the synthesis of the target compound.

Detailed Experimental Protocol

This protocol is a general guideline and may require optimization for specific laboratory conditions and scales.

Materials:

- 2-Cyclopropylethanamine (1.0 equivalent)
- Isobutyraldehyde (1.1 equivalents)
- Sodium triacetoxyborohydride (NaBH(OAc)₃) (1.5 equivalents)[[10](#)]
- Anhydrous dichloromethane (DCM) or 1,2-dichloroethane (DCE)
- Acetic acid (catalytic amount, optional)
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)

Procedure:

- To a solution of 2-cyclopropylethanamine in anhydrous DCM, add isobutyraldehyde.
- Stir the mixture at room temperature for 20-30 minutes. A catalytic amount of acetic acid can be added to facilitate imine formation.
- Add sodium triacetoxyborohydride portion-wise to the reaction mixture. The reaction is often mildly exothermic.
- Continue stirring at room temperature for 12-24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Upon completion, quench the reaction by the slow addition of saturated NaHCO_3 solution.
- Separate the organic layer, and extract the aqueous layer with DCM (2 x volume of the aqueous layer).
- Combine the organic layers, wash with brine, dry over anhydrous MgSO_4 or Na_2SO_4 , filter, and concentrate under reduced pressure.

Purification

The crude product can be purified by silica gel column chromatography, employing a gradient of ethyl acetate in hexanes or a suitable solvent system. The purity of the final product should be assessed by analytical techniques such as NMR and LC-MS.

Analytical Characterization

The structure and purity of the synthesized N-(2-cyclopropylethyl)-2-methylpropan-1-amine can be confirmed using a combination of spectroscopic methods[8][15][16].

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the cyclopropyl, ethyl, and isobutyl groups. The hydrogens on the carbons adjacent to the nitrogen will be deshielded and appear at a lower field. The N-H proton will likely appear as a broad singlet, and its signal will disappear upon the addition of D_2O [8][15][16].

- ^{13}C NMR: The carbon NMR spectrum will show distinct signals for each carbon atom in the molecule. The carbons bonded to the nitrogen atom will be deshielded compared to their corresponding alkane signals[8][15][16].

Infrared (IR) Spectroscopy

The IR spectrum of a secondary amine is characterized by a single, relatively sharp N-H stretching absorption in the region of $3300\text{--}3500\text{ cm}^{-1}$ [8][15][16]. This distinguishes it from primary amines, which show two bands in this region, and tertiary amines, which show none. C-H stretching and bending vibrations for the alkyl and cyclopropyl groups will also be present.

Mass Spectrometry (MS)

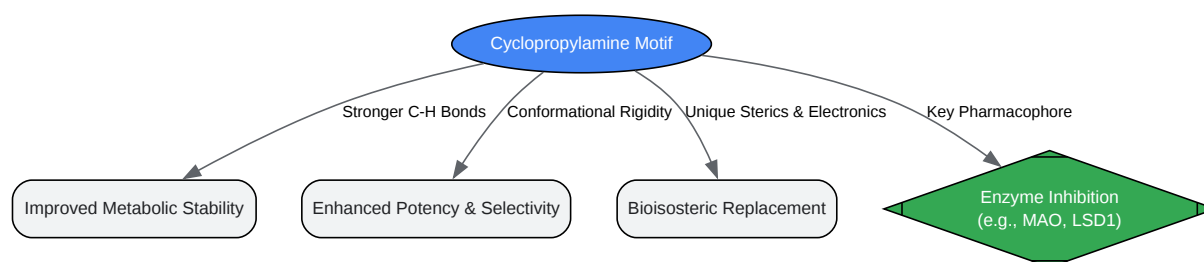
Mass spectrometry will confirm the molecular weight of the compound. Alkylamines typically undergo a characteristic α -cleavage, where the C-C bond nearest to the nitrogen atom is broken, resulting in a resonance-stabilized, nitrogen-containing cation[15][16]. This fragmentation pattern can provide further structural confirmation.

Applications in Drug Discovery and Medicinal Chemistry

The incorporation of a cyclopropyl group into a molecule can have several beneficial effects on its pharmacological properties, making cyclopropylamines valuable building blocks in drug discovery[9][17].

- **Metabolic Stability:** The C-H bonds on a cyclopropane ring are stronger than those in a typical alkyl chain, making them less susceptible to oxidative metabolism by cytochrome P450 enzymes. This can lead to an increased half-life of a drug candidate.
- **Conformational Rigidity:** The rigid nature of the cyclopropyl ring can lock the molecule into a specific conformation, which may be more favorable for binding to a biological target. This can lead to increased potency and selectivity.
- **Bioisosterism:** The cyclopropyl group can act as a bioisostere for other chemical groups, such as a vinyl or gem-dimethyl group, allowing for the fine-tuning of a molecule's steric and electronic properties.

- Enzyme Inhibition: The cyclopropylamine motif is a key pharmacophore in several enzyme inhibitors, including monoamine oxidase (MAO) inhibitors and lysine-specific demethylase 1 (LSD1) inhibitors[7][13].



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Caption: Key roles of the cyclopropylamine motif in medicinal chemistry.

Safety and Handling

Alkylamines, as a class of compounds, can be corrosive, flammable, and toxic[6][18][19].

Therefore, appropriate safety precautions must be taken when handling N-(2-cyclopropylethyl)-2-methylpropan-1-amine.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat. If working with larger quantities or in an area with poor ventilation, a respirator may be necessary[6].
- Ventilation: Handle the compound in a well-ventilated area, preferably within a chemical fume hood.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from heat and incompatible materials such as strong oxidizing agents and acids[6][19].
- Spill and Disposal: In case of a spill, follow standard laboratory procedures for cleaning up amine spills. Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations.

Conclusion

N-(2-cyclopropylethyl)-2-methylpropan-1-amine represents a valuable chemical entity at the intersection of established amine chemistry and the strategic use of the cyclopropyl motif in modern drug design. This guide has provided a comprehensive framework for its IUPAC nomenclature, predicted physicochemical properties, a detailed protocol for its synthesis via reductive amination, and methods for its analytical characterization. Furthermore, the broader context of the utility of cyclopropylamines in medicinal chemistry highlights the potential significance of this and related compounds. By adhering to the outlined synthetic and analytical protocols and observing the necessary safety precautions, researchers can effectively synthesize and characterize this compound, paving the way for its exploration in various research and development endeavors.

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